

A Comprehensive Technical Guide to 3,3-Dimethylglutaric Anhydride

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Compound of Interest

Compound Name: 3,3-Dimethylglutaric anhydride

Cat. No.: B146770

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CAS Number: 4160-82-1

This technical guide provides an in-depth overview of **3,3-dimethylglutaric anhydride**, a versatile chemical intermediate with applications in drug discovery and biotechnology. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data, experimental methodologies, and process visualizations.

Physicochemical and Structural Data

3,3-Dimethylglutaric anhydride is a white to off-white crystalline powder.^[1] Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	4160-82-1	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₁₀ O ₃	[1] [2]
Molecular Weight	142.15 g/mol	[2] [3]
Melting Point	124-126 °C	[1] [3]
Boiling Point	299.5 °C at 760 mmHg	[1]
Density	1.102 g/cm ³	[1]
Flash Point	104.9 °C	[1]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in 0.1 M phosphate buffer, pH 7.0 (10 mg/ml)	
Sensitivity	Moisture Sensitive	[1]
Storage Temperature	Room Temperature, under inert atmosphere	[1]

Synthesis of 3,3-Dimethylglutaric Anhydride

The synthesis of **3,3-dimethylglutaric anhydride** can be achieved through various methods. A common laboratory-scale synthesis involves the dehydration of 3,3-dimethylglutaric acid. The acid precursor can be synthesized from isophorone or dimedone.

Experimental Protocol: Synthesis from 3,3-Dimethylglutaric Acid

A direct synthesis from the corresponding acid can be achieved via electrochemical dehydration. This method offers a greener alternative to traditional dehydrating agents.

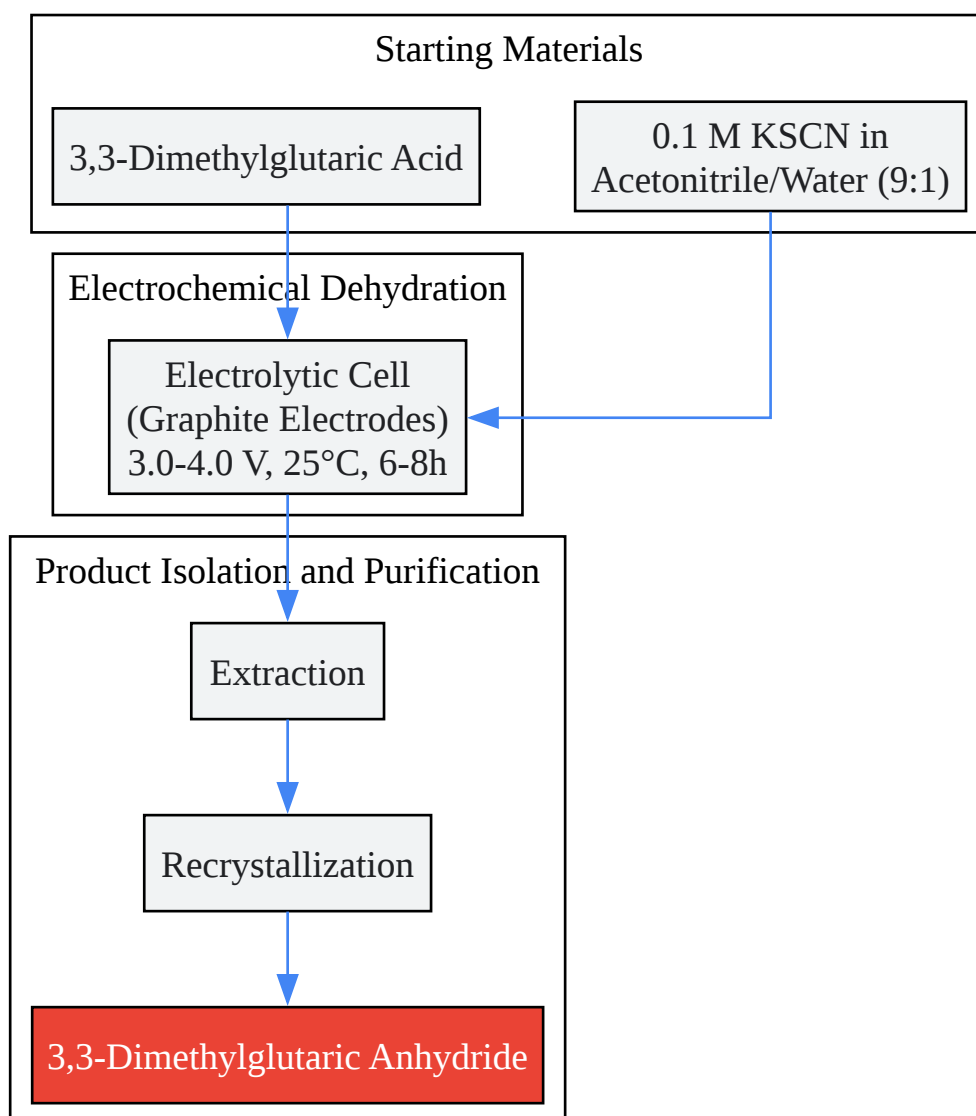
Materials:

- 3,3-dimethylglutaric acid

- Acetonitrile/water (9:1)
- Potassium thiocyanate (KSCN)
- Graphite electrodes

Procedure:

- Prepare a 0.1 M solution of KSCN in acetonitrile/water (9:1) to serve as the electrolyte.
- Dissolve 3,3-dimethylglutaric acid in the electrolyte solution.
- Place the solution in an electrolytic cell equipped with graphite electrodes.
- Apply a voltage of 3.0–4.0 V.
- Maintain the reaction at 25°C for 6–8 hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC-MS).
- Upon completion, isolate the product by extraction and purify by recrystallization.



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Workflow for the electrochemical synthesis of **3,3-Dimethylglutaric Anhydride**.

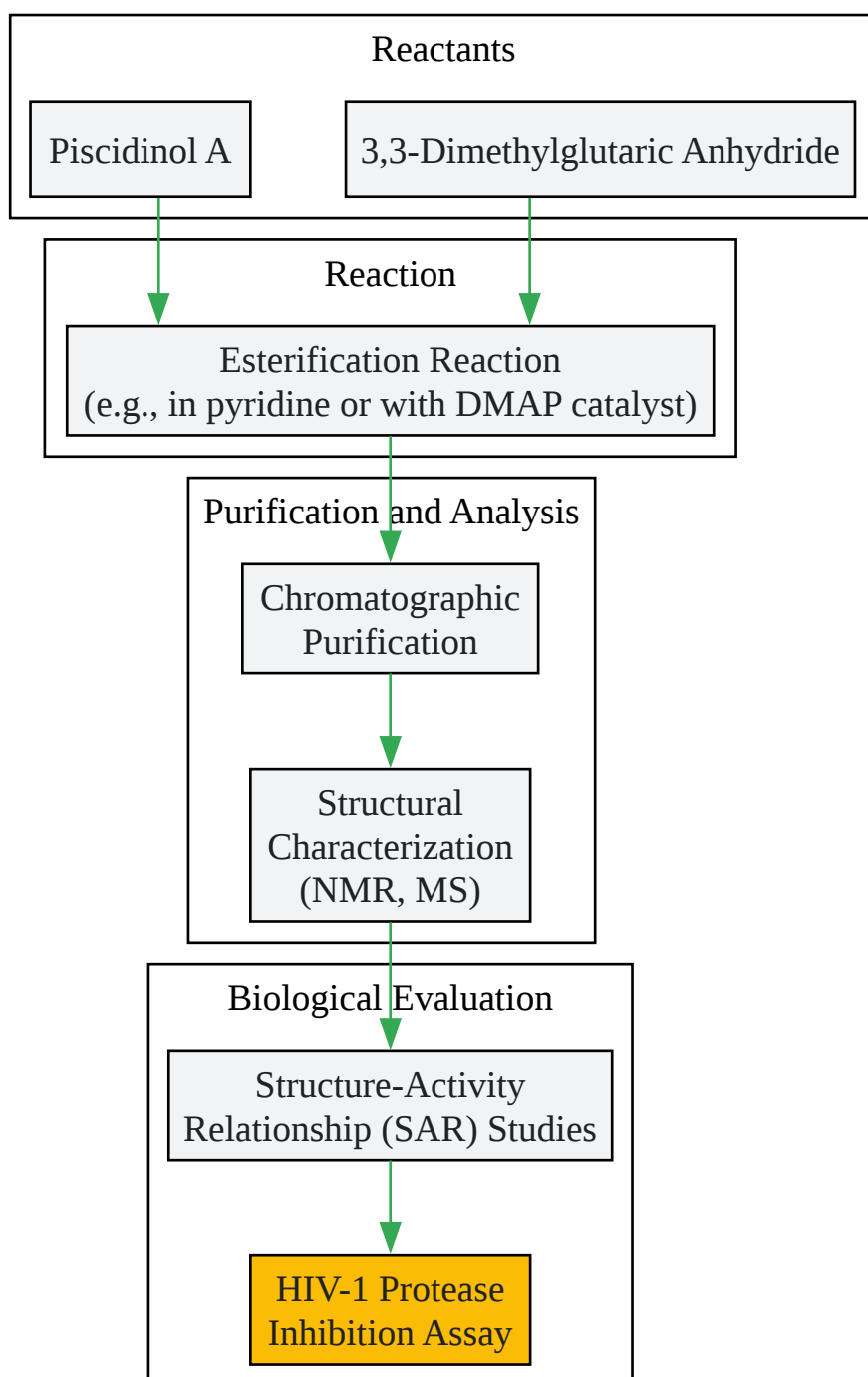
Applications in Drug Development and Biotechnology

3,3-Dimethylglutaric anhydride serves as a key reagent in the synthesis of various molecules with therapeutic and biotechnological potential.

Reagent for HIV-1 Protease Inhibitor Synthesis

This anhydride is utilized in the synthesis of piscidinol A derivatives, which are investigated for their ability to inhibit HIV-1 protease.^{[1][5]} The anhydride is used to modify the core structure of piscidinol A to generate a library of analogues for structure-activity relationship (SAR) studies.

While a specific, detailed protocol for the synthesis of piscidinol A derivatives using **3,3-dimethylglutaric anhydride** is not readily available in the public domain, a general workflow can be conceptualized based on standard organic synthesis techniques.



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Conceptual workflow for the synthesis and evaluation of Piscidinol A derivatives.

Component of a Novel Cryoprotectant

A conjugate of **3,3-dimethylglutaric anhydride** and poly-L-lysine (DMGA-PLL) has been developed as a novel cryoprotectant for porcine spermatozoa. This ampholytic polymer improves the viability and motility of sperm after thawing.

The following protocol is based on the reported use of DMGA-PLL for sperm cryopreservation. The synthesis of DMGA-PLL itself is a preceding step, analogous to succinylation of poly-L-lysine.

Materials:

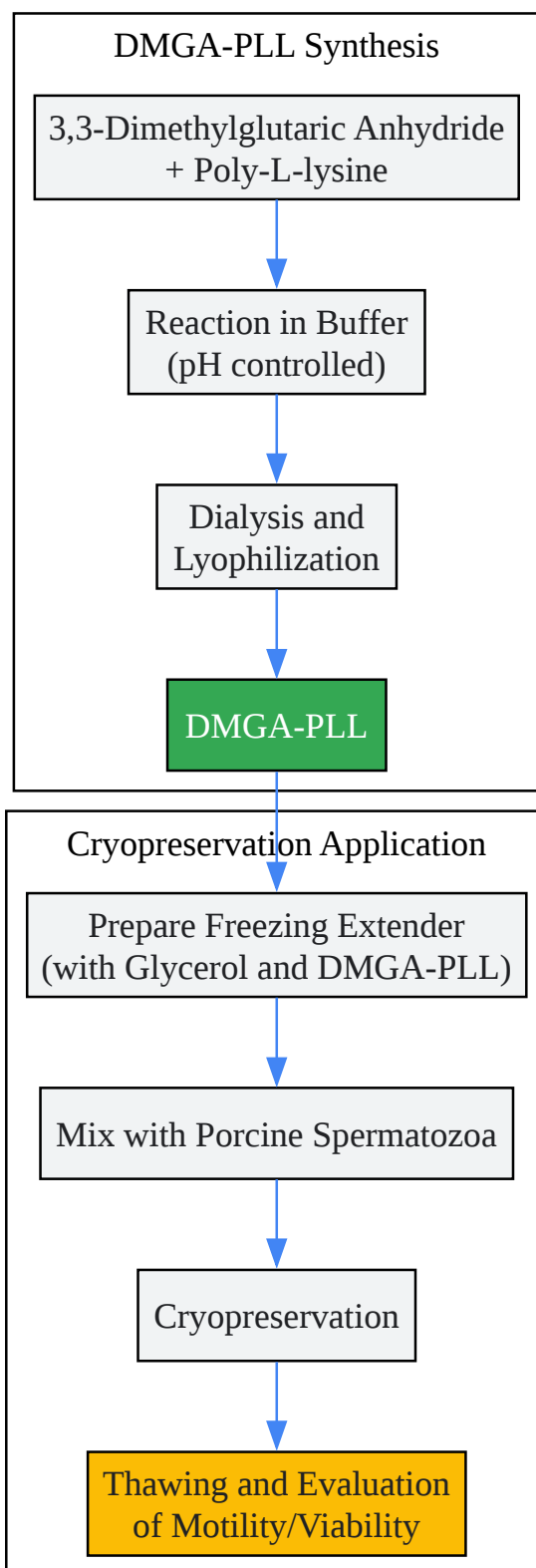
- **3,3-dimethylglutaric anhydride**
- Poly-L-lysine (e.g., 15-30 kDa)
- Carbonate buffer (100 mM, pH 8.0) or Phosphate buffer (100 mM, pH 7.0)
- Concentrated NaOH solution
- Dialysis tubing
- Porcine semen extender
- Glycerol

Procedure for DMGA-PLL Synthesis (Conceptual):

- Dissolve poly-L-lysine hydrobromide in the chosen buffer.
- With stirring, add **3,3-dimethylglutaric anhydride** to the poly-L-lysine solution.
- Continuously adjust the pH to the desired value (8.0 for carbonate buffer, 7.0 for phosphate buffer) using a concentrated NaOH solution.
- After the reaction is complete, dialyze the solution against water for 24-48 hours.
- Lyophilize the dialyzed solution to obtain DMGA-PLL.

Procedure for Cryopreservation:

- Prepare a freezing extender containing 3% (v/v) glycerol.
- Supplement the freezing extender with various concentrations of DMGA-PLL (e.g., 0.125%, 0.25%, 0.5% v/v).
- Mix the porcine spermatozoa with the DMGA-PLL-containing extender.
- Follow a standard protocol for the cryopreservation of porcine spermatozoa.
- Thaw the cryopreserved spermatozoa and evaluate motility and viability.



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Workflow for the synthesis of DMGA-PLL and its application in cryopreservation.

Involvement in Signaling Pathways

Currently, there is no readily available scientific literature that describes the direct involvement of **3,3-dimethylglutaric anhydride** in specific cellular signaling pathways. Its biological effects, as reported, are primarily through its use as a chemical building block in the synthesis of bioactive molecules or functional polymers. Further research is required to investigate any potential direct interactions with cellular signaling components.

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